

In-Depth Technical Guide: Solubility and Stability of BAY-204

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BAY-204

Cat. No.: B12411432

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Abstract

BAY-204, also known as BRD3727, is a potent and selective ATP-competitive inhibitor of Casein Kinase 1 alpha (CSNK1 α) with potential applications in the treatment of acute myeloid leukemia (AML).[1] Understanding the solubility and stability of this compound is critical for the design and execution of preclinical and clinical studies, as well as for the development of viable pharmaceutical formulations. This guide provides a comprehensive overview of the available data on the solubility and stability of **BAY-204**, including detailed experimental protocols and data presented in a structured format for ease of reference.

Physicochemical Properties of BAY-204

A foundational understanding of the physicochemical properties of **BAY-204** is essential for interpreting its solubility and stability characteristics.

Property	Value
Synonyms	BRD3727
CAS Number	2468784-57-6
Molecular Formula	C ₂₉ H ₂₆ F ₃ N ₅ O ₂
Molecular Weight	533.54 g/mol

Solubility Profile

The solubility of **BAY-204** has been evaluated in various solvent systems, which is crucial for its application in in vitro and in vivo research.

Quantitative Solubility Data

The following table summarizes the known solubility of **BAY-204** in different solvents.

Solvent/System	Temperature	Concentration	Molar Equivalent	Observations
Dimethyl Sulfoxide (DMSO)	Room Temperature	100 mg/mL	187.43 mM	Ultrasonic treatment may be needed. Hygroscopic DMSO can negatively impact solubility. [1] [2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Room Temperature	≥ 2.5 mg/mL	≥ 4.69 mM	Clear solution, suitable for in vivo administration. [1] [2]
10% DMSO, 90% Corn Oil	Room Temperature	≥ 2.5 mg/mL	≥ 4.69 mM	Clear solution, suitable for in vivo administration.

Experimental Protocol for Solubility Determination (General Method)

While specific experimental details for **BAY-204** are not publicly available, a standard protocol for determining the thermodynamic solubility of a compound in a given solvent is provided below. This method is widely used in the pharmaceutical industry.

Objective: To determine the equilibrium solubility of **BAY-204** in a selected solvent.

Materials:

- **BAY-204** (solid)
- Selected solvent (e.g., DMSO, ethanol, phosphate-buffered saline pH 7.4)
- Vials with screw caps
- Orbital shaker or rotator capable of maintaining a constant temperature
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of solid **BAY-204** to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- After the incubation period, visually inspect the vial to confirm the presence of undissolved solid.
- Centrifuge the vial at a high speed to pellet the undissolved solid.

- Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred.
- Dilute the supernatant with a suitable mobile phase to a concentration within the linear range of the analytical method.
- Quantify the concentration of **BAY-204** in the diluted sample using a validated HPLC method.
- Calculate the original concentration in the supernatant to determine the solubility.

Stability Profile

The stability of **BAY-204** is a critical parameter that influences its storage, handling, and formulation development.

Storage and Handling Recommendations

Based on available data, the following storage conditions are recommended for **BAY-204**.

Form	Storage Temperature	Duration	Notes
Solid	4°C	Long-term	Store in a sealed container, protected from moisture and light.
Stock Solution in Solvent	-80°C	Up to 6 months	Store in a sealed container, protected from moisture and light.
Stock Solution in Solvent	-20°C	Up to 1 month	Store in a sealed container, protected from moisture and light.

Experimental Protocol for Stability Testing (Forced Degradation Study)

Forced degradation studies are essential to identify potential degradation pathways and to develop stability-indicating analytical methods. A general protocol is outlined below.

Objective: To investigate the degradation of **BAY-204** under various stress conditions.

Materials:

- **BAY-204** solution of known concentration
- Hydrochloric acid (HCl) solution (for acidic stress)
- Sodium hydroxide (NaOH) solution (for basic stress)
- Hydrogen peroxide (H₂O₂) solution (for oxidative stress)
- Temperature-controlled oven (for thermal stress)
- Photostability chamber (for photolytic stress)
- HPLC-UV/MS system

Procedure:

- Acidic and Basic Hydrolysis:
 - Treat a solution of **BAY-204** with an appropriate concentration of HCl (e.g., 0.1 N HCl) and NaOH (e.g., 0.1 N NaOH).
 - Incubate the samples at a controlled temperature (e.g., 60°C) for a defined period.
 - At specified time points, withdraw aliquots, neutralize them, and analyze by HPLC-UV/MS.
- Oxidative Degradation:
 - Treat a solution of **BAY-204** with a solution of H₂O₂ (e.g., 3% H₂O₂).
 - Incubate the sample at room temperature or a slightly elevated temperature.
 - At specified time points, withdraw aliquots and analyze by HPLC-UV/MS.

- Thermal Degradation:
 - Expose a solid sample and a solution of **BAY-204** to elevated temperatures (e.g., 60°C, 80°C) in a temperature-controlled oven.
 - At specified time points, withdraw samples and analyze by HPLC-UV/MS.
- Photolytic Degradation:
 - Expose a solid sample and a solution of **BAY-204** to controlled light conditions (e.g., ICH option 1 or 2) in a photostability chamber.
 - A dark control sample should be stored under the same conditions but protected from light.
 - At the end of the exposure period, analyze both the exposed and control samples by HPLC-UV/MS.

Data Analysis:

- Monitor the decrease in the peak area of the parent **BAY-204** peak over time.
- Identify and quantify any new peaks that appear, which represent degradation products.
- Use the mass spectrometry data to propose structures for the degradation products.

Visualizations

Experimental Workflow

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Caption: Canonical Wnt Signaling Pathway and **BAY-204**'s Point of Intervention.

Conclusion

The information compiled in this guide provides a foundational understanding of the solubility and stability of **BAY-204**. While the available data is limited, it indicates good solubility in DMSO and provides viable formulations for in vivo studies. The recommended storage conditions should be strictly adhered to in order to maintain the integrity of the compound. Further research is warranted to establish a more comprehensive solubility and stability profile, which will be crucial for the continued development of **BAY-204** as a potential therapeutic agent. The provided experimental protocols offer a starting point for researchers to conduct these necessary studies.

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References

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